

mTBD guanidine superbases basicity scale

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Compound Focus: 7-Methyl-1,5,7-triazabicyclo[4.4.0]dec-5-ene

CAS No.: 84030-20-6

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mTBD Guanidine Superbase Profile

The term "guanidine superbase" refers to strong organic bases where the guanidine core is incorporated into a bicyclic structure, significantly enhancing its basicity. The proton sponge behavior and high basicity stem from the resonance-stabilized guanidinium cation formed upon protonation, which distributes the positive charge across multiple nitrogen atoms [1].

1,5,7-Triazabicyclo[4.4.0]dec-5-ene (TBD) and its methylated derivative, 7-methyl-1,5,7-triazabicyclo[4.4.0]dec-5-ene (mTBD), are prominent examples of bicyclic guanidine superbases [2]. The methylation in mTBD further fine-tunes its properties.

The following table summarizes the core identity and basicity of mTBD in comparison to related compounds.

Compound Name	Abbreviation	Core Structure	Reported Basicity (pKa of conjugate acid)	Solvent
7-Methyl-1,5,7-triazabicyclo[4.4.0]dec-5-ene	mTBD	Bicyclic Guanidine	Information not specified in results	Information not specified in results

Compound Name	Abbreviation	Core Structure	Reported Basicity (pKa of conjugate acid)	Solvent
1,5,7-Triazabicyclo[4.4.0]dec-5-ene	TBD	Bicyclic Guanidine	~100x more basic than TMG [2]	Not specified
1,1,3,3-Tetramethylguanidine	TMG	Acyclic Guanidine	Baseline for comparison [2]	Not specified

Key Properties and Experimental Insights

Hydrolytic Stability in Aqueous Conditions A key consideration for applying mTBD is its stability in the presence of water. Recent research has quantitatively investigated this property [3] [2].

- **Experimental Protocol:** The hydrolytic stability of mTBD and other bicyclic guanidines was assessed by dissolving them in water and incubating at **90°C**. The reaction was monitored using **¹H NMR spectroscopy** over 48 hours to determine the **half-life** (time for 50% hydrolysis) and the percentage of hydrolyzed products [2].
- **Findings:** mTBD is sensitive to hydrolysis, especially under conditions that generate hydroxide ions (OH⁻). Its stability is highly dependent on water concentration [2]. The data below illustrates this relationship.

Water Equivalents	Half-life of mTBD at 90°C	Hydrolyzed % after 48h
1 equivalent	87 hours	33.3%
5 equivalents	2.3 hours	98.0%
10 equivalents	0.9 hours	98.9%

Hydrolysis Mechanism: The degradation follows a nucleophilic attack of water on the central carbon atom of the guanidine group, leading to cleavage of a C–N bond and ring opening. For mTBD, the primary product is the ring-opened compound **h1** as shown below [2].



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Applications and Catalytic Use Guanidine superbases like mTBD are valuable in organic synthesis and materials science due to their strong basicity and solubility in organic solvents [2] [1].

- **CO₂ Utilization:** mTBD can act as a catalyst for the solvent-free conversion of carbon dioxide (CO₂) and 2-aminobenzonitrile into quinazoline-2,4(1H,3H)-diones, which are important chemical scaffolds [4].
- **Cellulose Dissolution:** Salts of mTBD, such as [mTBDH][OAc] (mTBD protonated with acetic acid), are effective ionic liquids for dissolving cellulose, enabling its processing into textile fibers through the IONCELL process [2].

Considerations for Research Applications

When deciding whether to use mTBD in your research, consider these practical aspects:

- **Stability vs. Basicity:** While mTBD offers high basicity, its susceptibility to hydrolysis in aqueous environments is a significant limitation [2]. For reactions involving water, you may need to strictly control conditions or consider alternative bases.
- **Emerging Alternatives:** Research is actively developing new bicyclic guanidine structures with improved hydrolytic stability. Bases like **mTBO** and **mTBN** have shown considerably longer half-lives in water while retaining strong basicity [2].

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